

Essential Safety and Logistics for Handling NP10679

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Compound of Interest

Compound Name: NP10679

Cat. No.: B10860393

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For researchers, scientists, and drug development professionals working with **NP10679**, a selective, pH-dependent GluN2B subunit-specific N-methyl-D-aspartate (NMDA) receptor inhibitor, stringent adherence to safety protocols is paramount.^[1] This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound.

Personal Protective Equipment (PPE)

When handling **NP10679**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended:

PPE Category	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Use impervious gloves (e.g., nitrile rubber) and a lab coat. Ensure skin is thoroughly washed after handling. ^[2]
Respiratory Protection	In case of insufficient ventilation, use a suitable respirator.
Body Protection	Wear appropriate protective clothing to prevent skin contact.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Emergency Scenario	Procedural Steps
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[2]
Spillage	Evacuate personnel to safe areas.[3] Use personal protective equipment.[3] Absorb with inert material (e.g., sand, silica gel) and place in a suitable container for disposal.[2]

Handling and Storage Protocols

Proper handling and storage are essential to maintain the integrity of **NP10679** and the safety of the laboratory environment.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, vapor, mist, or gas.

- Ensure adequate ventilation.
- Wash hands thoroughly after handling.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperatures are -80°C for 6 months or -20°C for 1 month.[\[1\]](#)

Disposal Plan

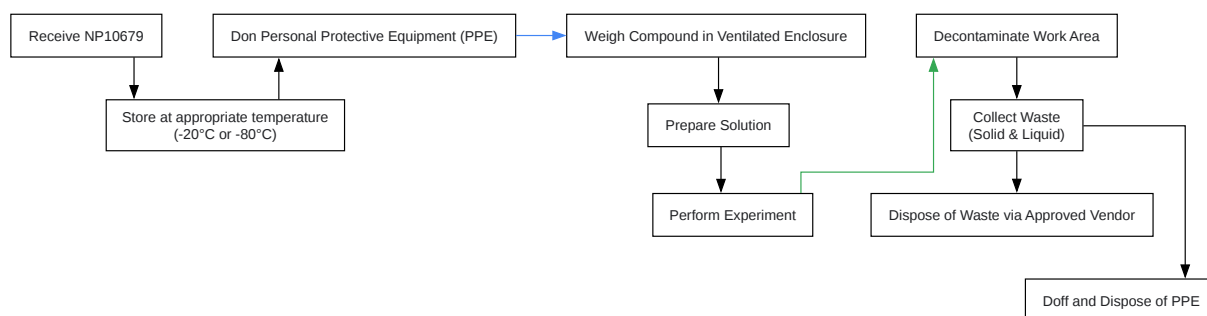
Proper disposal of **NP10679** and its containers is crucial to prevent environmental contamination and comply with regulations.

Disposal Method:

- Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)
- Follow all federal, state, and local environmental regulations.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **NP10679** in a laboratory setting, from initial receipt to final disposal.



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NP10679 Safe Handling Workflow

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